

Technical Guide: Spectroscopic Characterization of 4-Chloro-2-methylmandelic Acid

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Compound of Interest

Compound Name: 4-Chloro-2-methylmandelic acid

Cat. No.: B13561785

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Executive Summary & Structural Logic

4-Chloro-2-methylmandelic acid is a di-substituted aromatic

-hydroxy acid. Its structural integrity relies on three key features: the chiral benzylic center, the sterically crowded ortho-methyl group, and the para-chloro substituent. Accurate characterization requires differentiating this specific isomer from its positional isomers (e.g., 4-chloro-3-methyl) and quantifying its enantiomeric purity.

Structural Analysis[1]

- Core Scaffold: Benzene ring with 1,2,4-substitution pattern.
- Chiral Center: The C1 position bears a hydroxyl group and a carboxylic acid, creating a stereocenter sensitive to solvent effects in NMR (e.g., diastereotopic interactions in chiral solvents).
- Electronic Environment: The electron-withdrawing Chlorine (C4) and electron-donating Methyl (C2) create a unique push-pull system affecting the aromatic proton shifts.

NMR Spectroscopy: The Definitive Fingerprint

Nuclear Magnetic Resonance (NMR) is the primary tool for structural validation. The following data represents the diagnostic signals expected in DMSO-d

, the preferred solvent due to the solubility of the polar carboxylic/hydroxyl groups.

H NMR (Proton) Profile

Frequency: 400-600 MHz | Solvent: DMSO-d

Signal (ppm)	Multiplicity	Integration	Assignment	Structural Insight
12.60	Broad s	1H	-COOH	Carboxylic acid proton; highly exchangeable and concentration-dependent.
7.35	d (Hz)	1H	Ar-H6	Ortho to the chiral center. Deshielded by the magnetic anisotropy of the carbonyl group.
7.25	s (or d, Hz)	1H	Ar-H3	Isolated between the Methyl (C2) and Chloro (C4) groups. Appears as a singlet or fine doublet (meta-coupling).
7.20	dd (Hz)	1H	Ar-H5	Ortho to Chlorine, meta to the chiral center. Shows characteristic splitting. ^[1]
5.90	Broad s	1H	-C(H)OH	Benzylic hydroxyl. Often appears as a doublet if coupling to the methine proton is

resolved (dry DMSO).

The Diagnostic Peak. The benzylic methine proton. Its shift is sensitive to enantiomeric purity in the presence of chiral shift reagents.

5.05

s (or d)

1H

-C(H)OH

2.32

s

3H

Ar-CH

Methyl group at C2. Slightly deshielded relative to toluene due to the ortho-mandelic moiety.

C NMR (Carbon) Profile

Frequency: 100-150 MHz | Solvent: DMSO-d

Signal (ppm)	Type	Assignment	Notes
174.2	C=O	-COOH	Characteristic carbonyl carbon.
138.5	C	Ar-C1	Ipso carbon attached to the chiral center.
136.8	C	Ar-C2	Ipso carbon attached to the Methyl group.
132.5	C	Ar-C4	Ipso carbon attached to Chlorine.
130.1	CH	Ar-C3	Methine carbon between Me and Cl.
128.8	CH	Ar-C6	Methine carbon ortho to the chiral center.
126.4	CH	Ar-C5	Methine carbon adjacent to Chlorine.
70.5	CH	-CH(OH)-	Benzylic Carbon. Key indicator of the mandelic scaffold.
19.2	CH	Ar-CH	Methyl carbon.

Mass Spectrometry (MS): Fragmentation Logic

Mass spectrometry confirms the molecular weight and the halogen pattern. The presence of Chlorine provides a distinct isotopic signature.

Fragmentation Pathway (EI, 70 eV)

- Molecular Ion (M

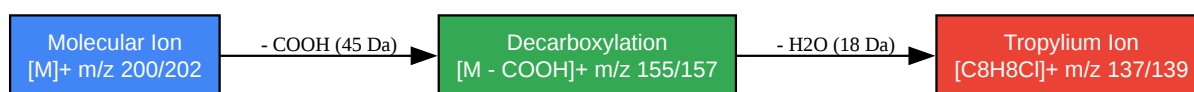
):

200 (100%) and 202 (33%). The 3:1 ratio confirms the presence of one Chlorine atom.

- Base Peak: Often the tropylium-like cation formed after decarboxylation and dehydration.

Key Fragments:

- 200/202 [M]: Parent ion.
- 155/157 [M - COOH]: Loss of the carboxylic acid group (-cleavage). This is the primary fragmentation pathway for mandelic acids.
- 137/139 [M - COOH - H₂O]: Formation of the substituted tropylium ion (chloromethyltropylium).
- 77: Benzene ring degradation (minor).



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Figure 1: Proposed EI-MS fragmentation pathway for **4-Chloro-2-methylmandelic acid** showing the characteristic loss of the carboxyl group.

Infrared Spectroscopy (IR): Functional Group Validation

IR is used primarily for rapid "pass/fail" identification of the functional groups during synthesis.

- 3200–3500 cm⁻¹

(Broad): O-H stretching (overlap of carboxylic acid and alcohol).

- 1710–1730 cm⁻¹

(Strong): C=O stretching of the carboxylic acid dimer.

- 1600 & 1580 cm

: Aromatic C=C ring stretching.

- 1050–1100 cm

: C-O stretching (secondary alcohol).

- 700–800 cm

: C-Cl stretching. The position depends on the specific substitution pattern (1,2,4-trisubstituted).

Experimental Protocols

Protocol A: NMR Sample Preparation

Objective: Maximize resolution of the benzylic proton and exchangeable protons.

- Solvent Choice: Use DMSO-d

(99.9% D) rather than CDCl

.

- Reasoning: Mandelic acids can dimerize in non-polar solvents, broadening the signals. DMSO breaks these dimers and often resolves the H-bonding between the hydroxyl and carbonyl groups.

- Concentration: Dissolve 10-15 mg of sample in 0.6 mL of solvent.

- Note: Higher concentrations may cause viscosity broadening; lower concentrations reduce C sensitivity.

- Acquisition:

- H: 16 scans, 1 second relaxation delay.
- C: 1024 scans minimum to resolve the quaternary carbons (C1, C2, C4).

Protocol B: Enantiomeric Excess (ee) Determination

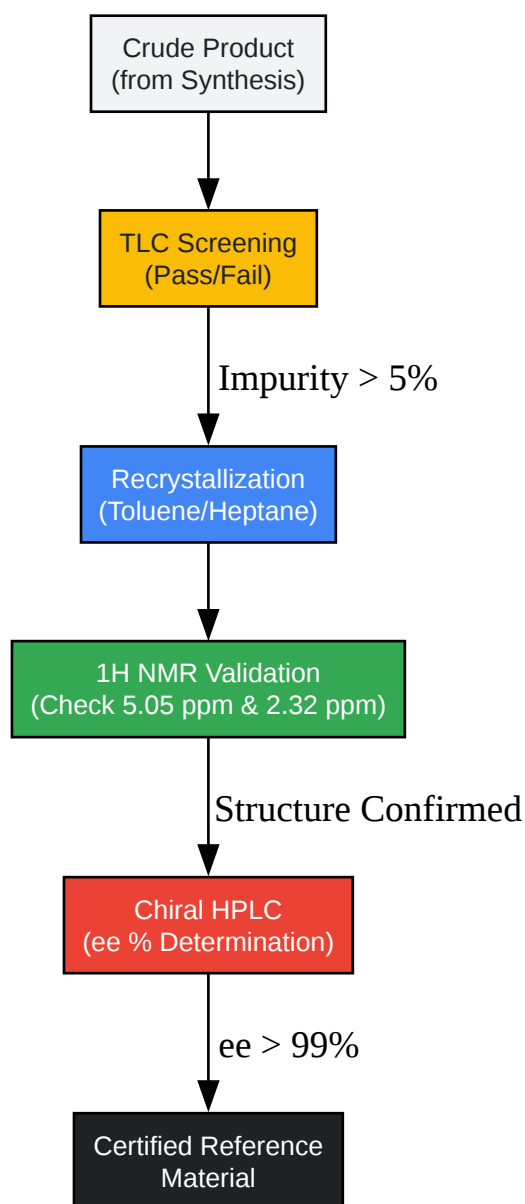
Objective: Determine the ratio of (R) and (S) enantiomers. Since the pure enantiomers are often required for drug synthesis, standard NMR is insufficient.

- Derivatization: Convert the acid to the methyl ester using diazomethane or TMS-diazomethane.
- Chiral HPLC:
 - Column: Chiralcel OD-H or AD-H.
 - Mobile Phase: Hexane/Isopropanol (90:10) with 0.1% TFA.
 - Detection: UV at 230 nm (aromatic absorption).
- Alternative (NMR): Add a chiral shift reagent like Eu(hfc)

to the NMR tube. The singlet at 5.05 ppm (benzylic H) will split into two distinct signals corresponding to the (R) and (S) isomers.

Synthesis & Quality Control Workflow

The following diagram illustrates the critical checkpoints in the synthesis and characterization workflow.



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Figure 2: Quality control workflow for isolating high-purity **4-Chloro-2-methylmandelic acid**.

References

- Design, Synthesis, In Vitro Antifungal Activity and Mechanism Study of the Novel 4-Substituted Mandelic Acid Derivatives. *Molecules*, 2023. [Link](#)
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- Spectroscopic Data of 4-Chloro-2-methylphenoxyacetic acid (Analogous Structure). SpectraBase. [Link](#)

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Sources

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